

In-Depth Technical Guide to 2-Butoxyethyl Dihydrogen Phosphate (CAS 14260-98-1)

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Compound of Interest

Compound Name: 2-Butoxyethyl
dihydrogenphosphate

Cat. No.: B049837

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical and physical properties of 2-butoxyethyl dihydrogen phosphate (CAS 14260-98-1), alongside available information on its suppliers. Due to the limited publicly available data specifically for this monoester, this guide also includes relevant information on the closely related bis(2-butoxyethyl) hydrogen phosphate and tris(2-butoxyethyl) phosphate to offer a broader context for researchers.

Chemical and Physical Properties

Quantitative data for 2-butoxyethyl dihydrogen phosphate is not extensively documented in publicly accessible literature. The following tables summarize the available information for the mono-, bis-, and trisubstituted forms to facilitate comparison.

Table 1: General Properties

Property	2-Butoxyethyl Dihydrogen Phosphate	bis(2-Butoxyethyl) Hydrogen Phosphate	tris(2-Butoxyethyl) Phosphate
CAS Number	14260-98-1	14260-97-0	78-51-3
Molecular Formula	C6H15O5P	C12H27O6P	C18H39O7P
Molecular Weight	198.15 g/mol [1]	298.31 g/mol [2]	398.47 g/mol
Synonyms	Butyl cellosolve phosphate, Mono(2- butoxyethyl) Phosphate[1]	BBOEP	TBEP, Phosflex T-bep

Table 2: Physical Properties

Property	2-Butoxyethyl Dihydrogen Phosphate	bis(2-Butoxyethyl) Hydrogen Phosphate	tris(2-Butoxyethyl) Phosphate
Physical Form	Powder[1]	-	Colorless to light- yellow liquid
Melting Point	-	-	-70 °C
Boiling Point	-	-	215-228 °C at 4 mmHg
Density	-	-	1.020 g/cm ³ at 20 °C
Solubility	Soluble in Chloroform, Dichloromethane, DMSO[1]	-	Soluble in most organic liquids; limited solubility in glycerol and glycols.
Vapor Pressure	-	-	0.03 mmHg at 150 °C
Refractive Index	-	-	n _{20/D} 1.438

Table 3: Chemical and Spectroscopic Data

Property	2-Butoxyethyl Dihydrogen Phosphate	bis(2-Butoxyethyl) Hydrogen Phosphate	tris(2-Butoxyethyl) Phosphate
XLogP3-AA	-	1.2[2]	2.8
Hydrogen Bond Donor Count	-	1[2]	0
Hydrogen Bond Acceptor Count	-	6[2]	7
Rotatable Bond Count	-	14[2]	21
Exact Mass	-	298.15452557 Da[2]	398.24334058 Da
Topological Polar Surface Area	-	74.2 Å ² [2]	72.5 Å ²

Experimental Protocols

Detailed experimental protocols for the synthesis and analysis of 2-butoxyethyl dihydrogen phosphate are not readily available in the surveyed literature. However, general methods for the synthesis and analysis of related organophosphate esters can be adapted.

Synthesis

A general approach to the synthesis of alkyl phosphates involves the reaction of an alcohol with a phosphorylating agent. For 2-butoxyethyl dihydrogen phosphate, a potential synthetic route could involve the reaction of 2-butoxyethanol with a suitable phosphorylating agent like phosphorus oxychloride, followed by controlled hydrolysis to yield the desired monoester. It is crucial to control the stoichiometry and reaction conditions to favor the formation of the mono-substituted product over the di- and tri-substituted phosphates.

Analytical Methods

Standard analytical techniques for the characterization and quantification of organophosphate esters include:

- Gas Chromatography-Mass Spectrometry (GC-MS): This is a widely used technique for the analysis of volatile and semi-volatile organic compounds. For phosphate esters, derivatization might be necessary to increase their volatility.
- High-Performance Liquid Chromatography (HPLC): HPLC coupled with a suitable detector (e.g., UV, MS) is another powerful tool for the analysis of less volatile organophosphates. Reversed-phase chromatography is a common approach.

Signaling Pathways and Biological Activity

Currently, there is no specific information in the public domain regarding the involvement of 2-butoxyethyl dihydrogen phosphate in any signaling pathways or its specific biological activities.

However, the related compound, tris(2-butoxyethyl) phosphate (TBEP), has been studied for its potential effects. Research suggests that TBEP may promote cancer development by interacting with key targets such as SRC and CASP3 and modulating critical signaling pathways[3][4]. TBEP has also been implicated in endocrine disruption by inducing oxidative stress and altering steroidogenesis[3]. Furthermore, it has been shown to affect motor behavior and axonal growth in zebrafish larvae[5]. These findings for TBEP may provide a starting point for investigating the biological profile of 2-butoxyethyl dihydrogen phosphate.

Experimental Workflow Visualization

As no specific experimental workflows or signaling pathways for 2-butoxyethyl dihydrogen phosphate have been identified, a generalized workflow for the analysis of a synthesized organophosphate ester is presented below.

Caption: Generalized workflow for the synthesis, analysis, and characterization of an organophosphate ester.

Suppliers

2-Butoxyethyl dihydrogen phosphate (CAS 14260-98-1) is available from a limited number of chemical suppliers, primarily for research purposes.

Table 4: Selected Suppliers

Supplier	Product Name	Purity	Available Quantities
Coompo Research Chemicals	2-Butoxyethyl Phosphate	98% ^[1]	25mg, 250mg ^[1]
BLD Pharm	2-Butoxyethyl dihydrogen phosphate	-	-
Alfa Chemistry	2-Butoxyethyl dihydrogenphosphate	-	-

It is recommended to contact these suppliers directly for the most up-to-date product specifications, availability, and pricing. For the related compound, bis(2-butoxyethyl)hydrogen phosphate, suppliers such as Cambridge Isotope Laboratories offer labeled and unlabeled standards for environmental analysis.^[6]

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